

Isotodesnitazene versus isotonitazene receptor activation profile

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Compound of Interest

Compound Name: *Isotodesnitazene*

CAS No.: *2732926-27-9*

Cat. No.: *B15721120*

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A Comparative Guide to the Receptor Activation Profiles of **Isotodesnitazene** and Isotonitazene

For researchers, scientists, and drug development professionals, understanding the nuanced differences in the receptor activation profiles of novel synthetic opioids is critical for predicting their pharmacological effects and potential toxicity. This guide provides an objective comparison of **isotodesnitazene** and isotonitazene, supported by experimental data, detailed methodologies, and visual representations of key pathways and workflows.

Introduction

Isotonitazene is a potent synthetic opioid belonging to the 2-benzylbenzimidazole class of compounds, which first emerged on the illicit drug market around April 2019.[1][2] It is structurally related to etonitazene, a compound synthesized in the 1950s that was never approved for medical use due to its high potency.[2] **Isotodesnitazene** (also known as N-desethyl isotonitazene) is a known metabolite of isotonitazene but has also emerged as a potent synthetic opioid in its own right.[3] Both compounds are recognized as potent μ -opioid receptor (MOR) agonists.[2][4]

Quantitative Receptor Activation Data

The following table summarizes the in vitro receptor binding affinities (K_i) and functional potencies (EC_{50}) of **isotodesnitazene** and isotonitazene at the μ (MOR), δ (DOR), and κ (KOR) opioid receptors.

Compound	Receptor	Assay Type	Parameter	Value (nM)	Reference
Isotonitazene	MOR	Radioligand Binding ([³ H]DAMGO)	Ki	0.323 ± 0.094	[1]
KOR	Radioligand Binding ([³ H]U69,593)	Ki	271 ± 83	[1]	
DOR	Radioligand Binding ([³ H]DPDPE)	Ki	115 ± 24	[1]	
MOR	GTPyS Binding (rat membranes)	EC50	0.99	[5][6]	
MOR	GTPyS Binding (CHO-MOR cells)	EC50	0.71	[5][6]	
MOR	cAMP Inhibition	EC50	0.0536	[7]	
Isotodesnitazene	MOR	GTPyS Binding	EC50	Subnanomolar	[4]
KOR	GTPyS Binding	EC50	>1000	[4]	
DOR	GTPyS Binding	EC50	>1000	[4]	
MOR	cAMP Inhibition	EC50	0.00413	[7]	

Receptor Activation Profile Comparison

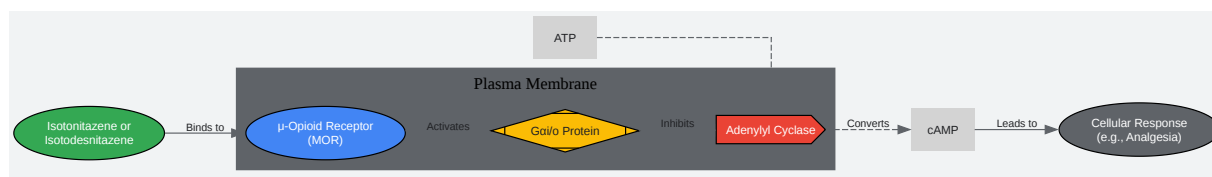
Both isotonitazene and **isotodesnitazene** are highly potent and selective agonists for the μ -opioid receptor.[1][4][8] In vitro studies demonstrate that both compounds have sub-nanomolar binding affinities and functional potencies at the MOR.[1][4][5][6][7]

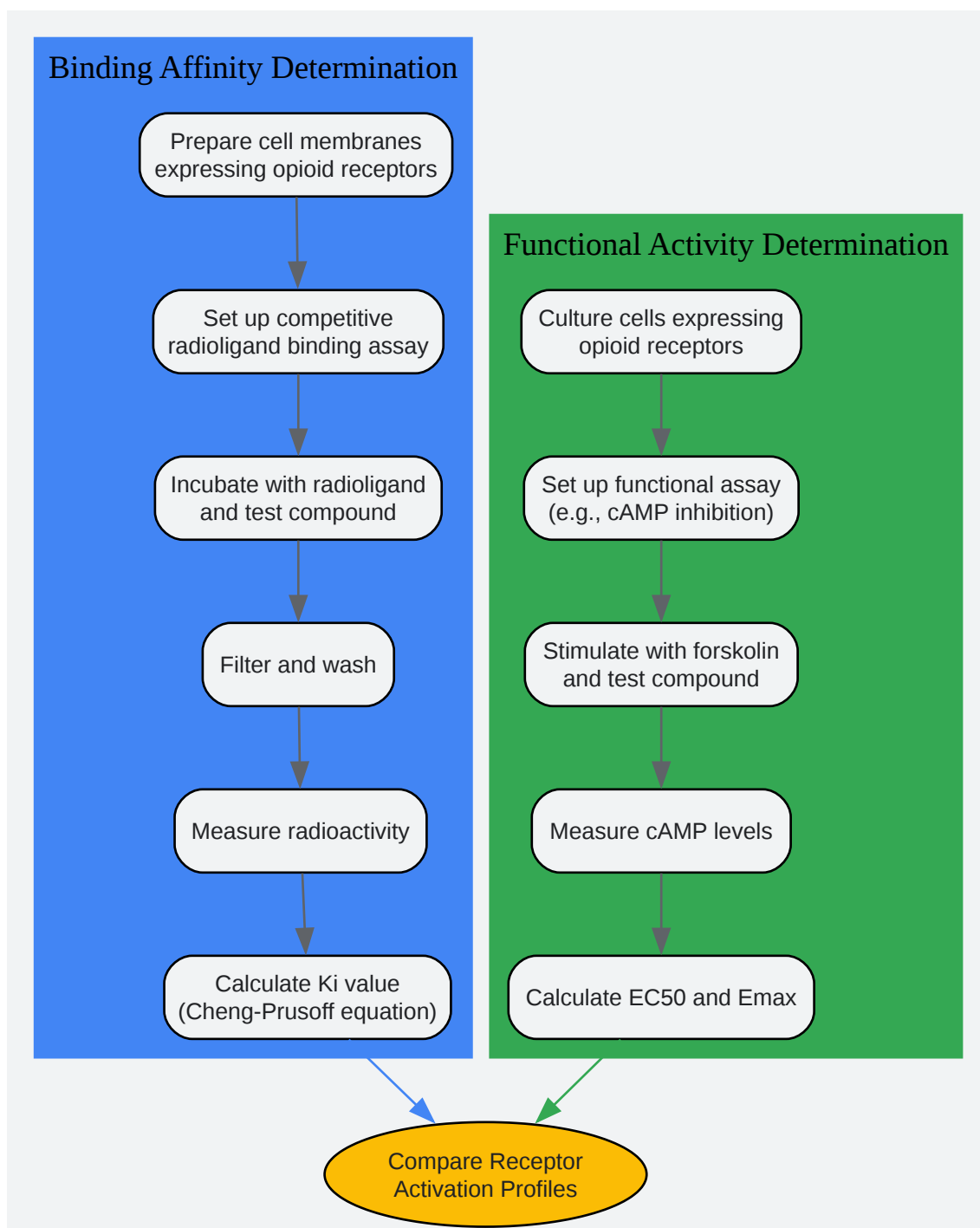
Isotonitazene has been characterized as a MOR "superagonist," exhibiting greater potency and efficacy in G protein activation and β -arrestin2 recruitment assays compared to both the standard agonist DAMGO and fentanyl.[8] It is highly selective for the MOR, with significantly lower affinity for the KOR and DOR.[1][8] For instance, isotonitazene is reported to be over 15,000 times more potent at the MOR than at the KOR or DOR in some functional assays.[8]

Isotodesnitazene, a metabolite of isotonitazene, has been shown to be an even more potent MOR agonist in some studies.[4][7] One study reported an EC₅₀ value of 4.13 pM for **isotodesnitazene** in a cAMP inhibition assay, making it one of the most potent opioids evaluated in that particular study.[7] Like its parent compound, **isotodesnitazene** is a full MOR agonist with high selectivity over KOR and DOR.[4] The high potency of this metabolite suggests it likely contributes significantly to the overall pharmacological effects and toxicity following isotonitazene administration.[9]

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and methodologies discussed, the following diagrams have been generated using the DOT language.





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